

# Potential hazards and GHS classification of 2',4'-Dichloropropiophenone

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## Compound of Interest

Compound Name: 2',4'-Dichloropropiophenone

Cat. No.: B1295048

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An In-Depth Technical Guide to the Hazard Profile and GHS Classification of **2',4'-Dichloropropiophenone**

## Introduction

**2',4'-Dichloropropiophenone** is an aromatic ketone that serves as a key intermediate in various chemical syntheses.<sup>[1]</sup> Its utility in research and development, particularly in the synthesis of more complex molecules, necessitates a thorough understanding of its hazard profile for the safety of laboratory personnel and the protection of the environment. This guide provides a consolidated, in-depth analysis of the potential hazards associated with **2',4'-Dichloropropiophenone**, culminating in a comprehensive GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification. Moving beyond a simple recitation of data sheet information, this document addresses discrepancies found in available literature and offers a scientifically grounded, precautionary approach for researchers, scientists, and drug development professionals.

## Physicochemical Identity and Properties

A foundational understanding of a chemical's physical properties is critical for predicting its behavior under laboratory conditions and for conducting a thorough risk assessment.

Property	Value	Source(s)
Chemical Name	1-(2,4-dichlorophenyl)propan-1-one	<a href="#">[2]</a>
Synonyms	2',4'-Dichloropropiophenone	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	37885-41-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>8</sub> Cl <sub>2</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	203.07 g/mol	<a href="#">[1]</a>
Appearance	White to light yellow powder or lump	<a href="#">[1]</a>
Boiling Point	121-123 °C @ 7 mmHg	<a href="#">[1]</a>
Flash Point	>110 °C	<a href="#">[1]</a> <a href="#">[4]</a>
Density	1.287 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[4]</a>
Water Solubility	Slightly soluble	<a href="#">[1]</a> <a href="#">[4]</a>

## Comprehensive Hazard Analysis

The hazard profile of **2',4'-Dichloropropiophenone** is multifaceted, with data from various suppliers showing some inconsistencies. This analysis synthesizes the available information to present a unified and precautionary hazard assessment.

### Acute Toxicity

The compound presents a significant risk through multiple routes of exposure.

- Oral: Classified as Harmful if swallowed (Acute Toxicity, Oral, Category 4), with a corresponding H-statement of H302.[\[2\]](#)[\[5\]](#) Experimental data in mice indicates an LD<sub>50</sub> between 1,276 and 1,352 mg/kg. This level of toxicity requires careful handling to prevent accidental ingestion.
- Dermal: More concerning is the dermal toxicity, classified as Toxic in contact with skin (Acute Toxicity, Dermal, Category 3) with the H-statement H311. This classification is reserved for

substances that can cause death or serious health damage upon skin contact and underscores the critical need for appropriate personal protective equipment (PPE).

## Skin and Eye Damage

A notable discrepancy exists in safety literature regarding the compound's effect on skin and eyes. Some sources classify it as causing irritation (H315/H319), while others indicate a more severe outcome.[6][7]

- Expert Assessment: Following the precautionary principle, the more severe classifications should be adopted. Multiple safety data sheets support the classification of Causes severe skin burns and eye damage (Category 1B), with the H-statement H314. This implies the substance is corrosive and can cause irreversible tissue damage upon contact. This necessitates immediate and thorough first aid in case of exposure.

## Respiratory Effects and Sensitization

- Irritation: The compound is recognized as causing respiratory irritation (H335), meaning inhalation of the dust can lead to discomfort and inflammation of the respiratory tract.[6][7]
- Sensitization: There is evidence to classify **2',4'-Dichloropropiophenone** as a skin sensitizer, May cause an allergic skin reaction (Category 1), with the H-statement H317. This means that an initial exposure may not cause a reaction, but subsequent exposures, even to minute quantities, can trigger a significant allergic response.

## Carcinogenicity

The compound is Suspected of causing cancer (Category 2), with the H-statement H351. While this specific chemical may not be individually listed by IARC, this classification from supplier data sheets is often based on toxicological data from structurally similar compounds or predictive models. For instance, the related compound 2,4-dichlorophenoxyacetic acid is classified by IARC as Group 2B, "Possibly carcinogenic to humans." Therefore, it must be handled as a potential carcinogen, minimizing exposure through all routes.

## Environmental Hazards

**2',4'-Dichloropropiophenone** poses a significant threat to aquatic ecosystems. Classifications range from toxic to very toxic. A consolidated, protective classification includes:

- Acute Aquatic Toxicity (Category 1): H400 - Very toxic to aquatic life.
- Chronic Aquatic Toxicity (Category 2): H411 - Toxic to aquatic life with long lasting effects.

The persistence suggested by the chronic toxicity classification indicates that the compound does not readily degrade in the environment. Its structural similarity to other chlorinated phenols suggests it may adsorb to organic matter in soil and sediment, potentially leading to long-term contamination.<sup>[8]</sup>

## Consolidated GHS Classification and Labeling

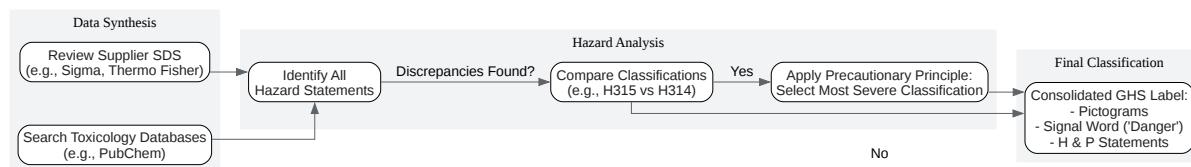
Based on the comprehensive hazard analysis, the following GHS classification is recommended for **2',4'-Dichloropropiophenone**. This classification prioritizes safety by adopting the most stringent hazard category where discrepancies exist.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Irritation	Category 1	(Included in H314)
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction
Carcinogenicity	Category 2	H351: Suspected of causing cancer
STOT, Single Exposure	Category 3	H335: May cause respiratory irritation
Acute Aquatic Hazard	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Hazard	Category 2	H411: Toxic to aquatic life with long lasting effects

- Signal Word:Danger

- Pictograms:

- alt text



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Caption: Workflow for consolidating GHS classification from multiple sources.

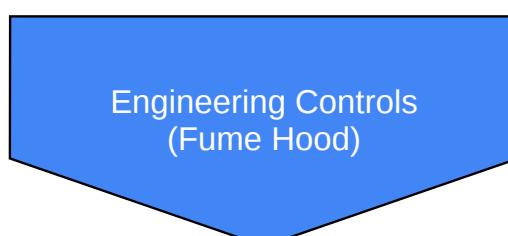
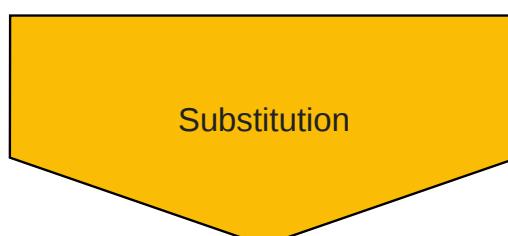
## Precautionary Statements (P-Statements)

- Prevention:
  - P201: Obtain special instructions before use.
  - P260: Do not breathe dust/fume/gas/mist/vapours/spray.
  - P264: Wash skin thoroughly after handling.[6]

- P270: Do not eat, drink or smoke when using this product.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[6][7]
- Response:
  - P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
  - P302 + P352: IF ON SKIN: Wash with plenty of water.[6]
  - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6]
  - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6][7]
  - P310: Immediately call a POISON CENTER or doctor/physician.[9]
  - P361 + P364: Take off immediately all contaminated clothing and wash it before reuse.
  - P391: Collect spillage.
- Storage:
  - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[6][7]
  - P405: Store locked up.[7]
- Disposal:
  - P501: Dispose of contents/container to an approved waste disposal plant.[6][7]

## Protocols for Safe Handling and Emergency Procedures

Adherence to strict protocols is non-negotiable when handling a substance with this hazard profile.



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Caption: Hierarchy of controls applied to **2',4'-Dichloropropiophenone**.

## Engineering Controls and Personal Protective Equipment (PPE)

- Primary Engineering Control: All handling of **2',4'-Dichloropropiophenone** solid and its solutions must be performed within a certified chemical fume hood to manage inhalation risk.
- Personal Protective Equipment:
  - Hand Protection: Use chemically resistant gloves such as nitrile or neoprene. Given the high dermal toxicity, double-gloving is recommended. Always inspect gloves prior to use. [9]
  - Eye/Face Protection: Wear chemical safety goggles and a face shield to protect against splashes.
  - Skin and Body Protection: A flame-retardant lab coat, long pants, and closed-toe shoes are mandatory. For larger quantities, a chemically resistant apron or suit should be considered.[9]

## Spill Response Protocol

- Minor Spill (Solid, <1 gram):
  - Ensure PPE is worn.
  - Gently cover the spill with an absorbent material (e.g., vermiculite or sand) to prevent dust from becoming airborne.
  - Carefully sweep the material into a designated, labeled waste container. Do not use a brush that will generate dust.
  - Wipe the spill area with a cloth dampened with a suitable solvent (e.g., ethanol or acetone), followed by soap and water.

- Collect all cleaning materials in the hazardous waste container.
- Major Spill:
  - Evacuate the immediate area and alert colleagues.
  - If safe to do so, close the sash of the fume hood where the spill occurred.
  - Prevent entry into the affected area.
  - Contact your institution's Environmental Health and Safety (EHS) department immediately.
  - Do not attempt to clean up a major spill without specialized training and equipment.

## First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[6]
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15-20 minutes. Seek immediate medical attention due to the high dermal toxicity and corrosive nature.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

## Conclusion

**2',4'-Dichloropropiophenone** is a hazardous chemical that requires stringent safety precautions. Its profile includes high acute dermal toxicity, corrosivity to skin and eyes, potential carcinogenicity, and significant environmental toxicity. The consolidated GHS classification of "Danger" is well-supported by available data. All personnel must be trained on these hazards and adhere to the handling and emergency protocols outlined in this guide to ensure a safe laboratory environment.

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Email: [info@benchchem.com](mailto:info@benchchem.com)